

# Application Notes & Protocols: Cresidine Sulfonic Acid as a Key Intermediate in Organic Synthesis

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## Compound of Interest

Compound Name: Cresidine Sulfonamide

CAS No.: 98489-97-5

Cat. No.: B1591429

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## Introduction: The Strategic Importance of Cresidine Sulfonic Acid

In the landscape of industrial organic synthesis, intermediates are the unsung heroes that provide the foundational scaffolds for complex molecules. Among these, sulfonated aromatic amines hold a place of distinction due to their versatile reactivity. This guide focuses on a specific, high-value intermediate: 4-Amino-5-methoxy-2-methylbenzenesulfonic acid, commonly known in the industry as p-Cresidine-o-sulfonic acid (PCOSA).

PCOSA is not merely a simple building block; its strategic importance lies in the unique arrangement of its functional groups.<sup>[1]</sup> The molecule features:

- An amino group (-NH<sub>2</sub>), which is a primary site for diazotization, a cornerstone reaction for producing azo compounds.<sup>[1][2]</sup>

- A sulfonic acid group (-SO<sub>3</sub>H), which imparts significant water solubility to the parent molecule and its derivatives, a critical feature for dyes and certain pharmaceutical agents.[1][2]
- Methoxy (-OCH<sub>3</sub>) and methyl (-CH<sub>3</sub>) groups, which act as electron-donating groups that modulate the electronic properties and, consequently, the color and reactivity of the final products.[1]

This combination makes PCOSA an indispensable intermediate in the synthesis of high-performance azo dyes and pigments.[1] Notably, it is a key precursor in the manufacture of regulated colorants like FD&C Red No. 40 (Allura Red AC), highlighting its role in producing materials that must meet stringent purity standards for food, cosmetic, and pharmaceutical applications.[3][4]

This document serves as a comprehensive technical guide, providing not just protocols but the underlying chemical logic to empower researchers in leveraging PCOSA for novel synthesis.

## Physicochemical & Safety Profile

A thorough understanding of an intermediate's properties is paramount for safety and successful experimental design.

Table 1: Physicochemical Properties of p-Cresidine-o-sulfonic acid

Property	Value	Source
CAS Number	6471-78-9	[1][5]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>4</sub> S	[1][2][6]
Molecular Weight	217.24 g/mol	[1][6]
Appearance	Light grey solid/powder	[1][7]
Melting Point	>205°C (decomposes)	[7]
Solubility	Slightly soluble in water and DMSO (with heating)	[7]
IUPAC Name	4-amino-5-methoxy-2-methylbenzenesulfonic acid	[8]
Synonyms	p-Cresidine-o-sulfonic acid (PCOSA), 2-Methoxy-5-methyl-4-sulfoaniline	[2][6][8]

**Safety & Handling:** p-Cresidine-o-sulfonic acid requires careful handling. It is classified as causing skin irritation and serious eye damage/irritation.[8] Some classifications also indicate it may be harmful if swallowed, inhaled, or in contact with skin.[8]

- **Personal Protective Equipment (PPE):** Always wear safety goggles, a lab coat, and chemical-resistant gloves.
- **Handling:** Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust. Avoid creating dust.
- **Storage:** Store in a tightly sealed container in a cool, dry place, away from incompatible materials.[7]

## Core Application: Synthesis of Azo Dyes

The primary industrial application of PCOSA is in the synthesis of azo dyes. The process hinges on a classic two-step electrophilic aromatic substitution mechanism: diazotization of the amine, followed by azo coupling.

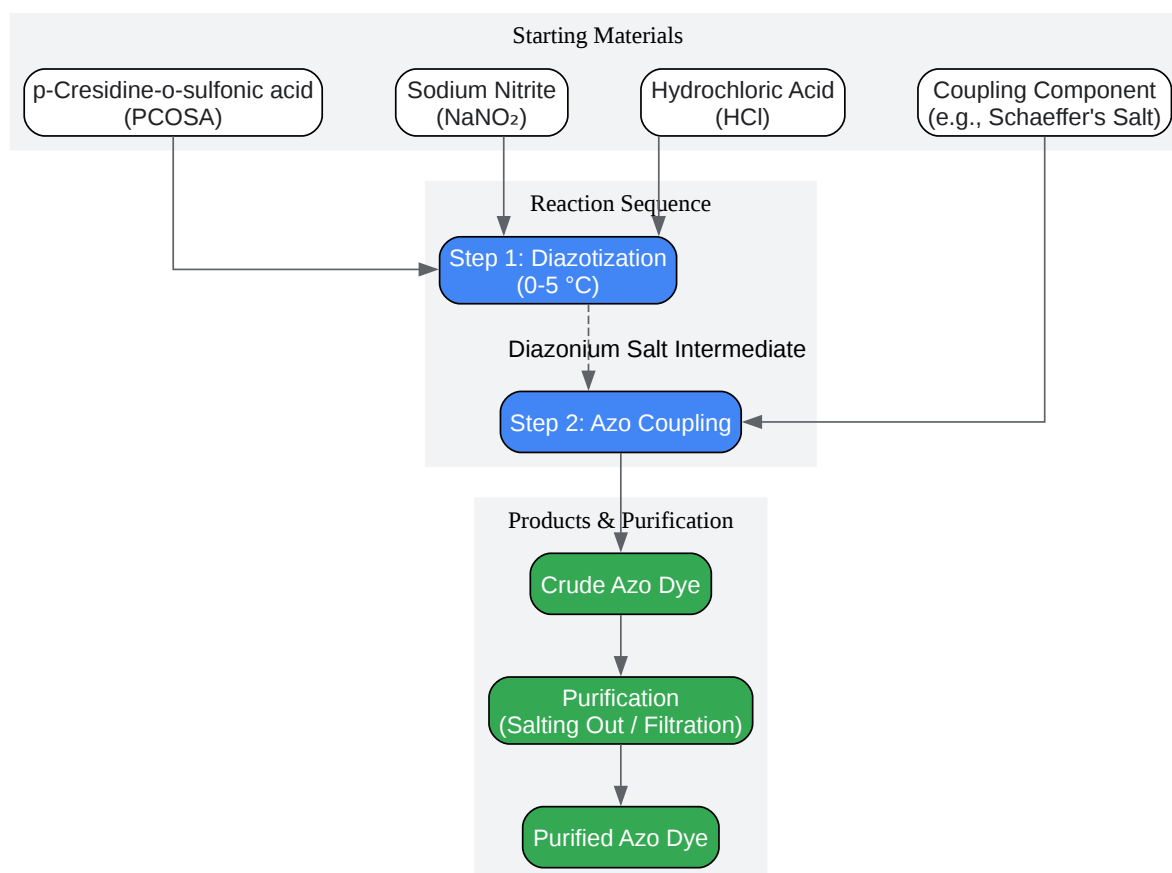
## Mechanistic Overview: The "Diazotization-Coupling" Sequence

The synthesis is a robust and well-established pathway.

- **Step 1: Formation of the Diazonium Salt (Electrophile Generation):** The aromatic amino group of PCOSA is treated with nitrous acid ( $\text{HNO}_2$ ), generated in situ from sodium nitrite ( $\text{NaNO}_2$ ) and a strong mineral acid like hydrochloric acid ( $\text{HCl}$ ).<sup>[9][10]</sup> This reaction must be performed at low temperatures (0–5 °C) because the resulting diazonium salt is unstable at higher temperatures and can decompose, releasing nitrogen gas.<sup>[11]</sup> The diazonium ion ( $-\text{N}_2^+$ ) is a potent electrophile.
- **Step 2: Azo Coupling (Electrophilic Aromatic Substitution):** The cold diazonium salt solution is then slowly added to a solution of a "coupling component." This component is typically an electron-rich aromatic compound, such as a phenol or an aromatic amine (e.g., Schaeffer's salt for Allura Red AC).<sup>[4]</sup> The electrophilic diazonium ion attacks the electron-rich ring of the coupling partner to form the characteristic  $-\text{N}=\text{N}-$  azo bond, which is a powerful chromophore responsible for the intense color of these dyes.

## Workflow Visualization

The logical flow from starting material to final product is critical for planning and execution.



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Caption: Workflow for Azo Dye Synthesis using PCOSA.

## Detailed Protocol: Synthesis of a Monoazo Dye

This protocol provides a generalized, self-validating procedure for synthesizing an azo dye using PCOSA and a generic naphthol-based coupling component.

#### Materials & Reagents:

- p-Cresidine-o-sulfonic acid (PCOSA) (1.0 eq)
- Sodium Nitrite ( $\text{NaNO}_2$ ) (1.05 eq)
- Concentrated Hydrochloric Acid (HCl) (~3.0 eq)
- Naphthol Sulfonic Acid derivative (e.g., Schaeffer's salt) (1.0 eq)
- Sodium Hydroxide (NaOH)
- Sodium Chloride (NaCl)
- Deionized Water
- Ice
- Starch-iodide paper

#### Equipment:

- Jacketed reaction vessel with overhead stirrer
- Thermometer
- pH meter or pH paper
- Buchner funnel and vacuum flask

#### Procedure:

##### Part A: Diazotization of PCOSA

- Preparation: In the reaction vessel, suspend PCOSA (1.0 eq) in deionized water (approx. 10x the weight of PCOSA). Cool the suspension to 0 °C using an ice/water bath with

vigorous stirring.

- Acidification: Slowly add concentrated HCl (2.5 eq). The mixture should remain a slurry. Maintain the temperature between 0–5 °C.
  - Causality: The strong acid is required to form nitrous acid in situ and to keep the reaction medium acidic, preventing premature coupling reactions. The low temperature is critical to prevent the decomposition of the diazonium salt.[\[11\]](#)
- Nitrite Addition: In a separate beaker, dissolve sodium nitrite (1.05 eq) in a minimal amount of deionized water. Add this solution dropwise to the cold PCOSA slurry over 30-60 minutes, ensuring the temperature never exceeds 5 °C.
- Validation Check: After the addition is complete, continue stirring for an additional 30 minutes. Test for the presence of excess nitrous acid by touching a drop of the reaction mixture to starch-iodide paper. A positive test (instant blue-black color) confirms the completion of diazotization.
  - Trustworthiness: This check ensures the primary amine has been fully converted. If the test is negative, add a small amount more of the nitrite solution. If the test is strongly positive, a small crystal of sulfamic acid can be added to quench the excess nitrous acid.

Part B: Azo Coupling 5. Coupling Solution: In a separate vessel, dissolve the naphthol sulfonic acid derivative (1.0 eq) in deionized water, adding sodium hydroxide solution to achieve a pH of 8-9 and ensure complete dissolution. Cool this solution to 5-10 °C.

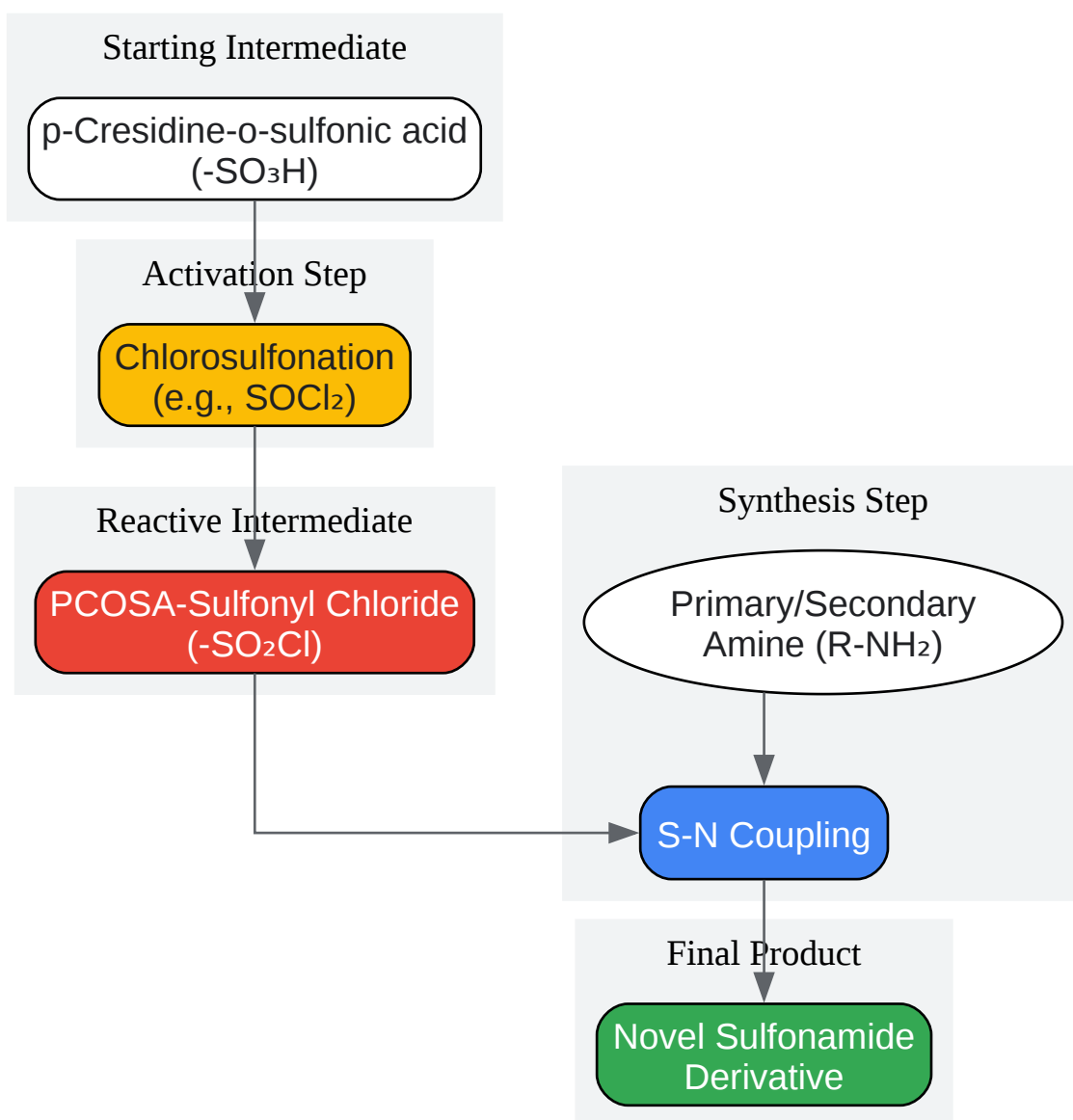
- Causality: The coupling reaction is typically performed under slightly alkaline or neutral conditions. The hydroxyl group of the naphthol is deprotonated to the more strongly activating phenoxide ion, facilitating the electrophilic attack by the diazonium salt.
- Coupling Reaction: Slowly add the cold diazonium salt solution (from Part A) to the stirred coupling solution over 1-2 hours. Maintain the temperature below 10 °C and control the pH, keeping it in the 8-9 range by adding NaOH solution as needed.
- Validation Check: Monitor the reaction for the disappearance of the diazonium salt. This can be done by spotting the reaction mixture onto a filter paper with an alkaline solution of a fast-coupling component (like H-acid). The absence of color formation indicates the reaction is complete.

- Precipitation & Isolation: Once coupling is complete, the dye product is "salted out." Add sodium chloride (15-20% of the total volume by weight) and stir until dissolved. This decreases the solubility of the sulfonated dye, causing it to precipitate.
- Filtration: Filter the precipitated solid using a Buchner funnel, wash the filter cake with a saturated NaCl solution to remove inorganic impurities, and then dry the product in an oven at 60-80 °C.

## Beyond Dyes: Potential in Pharmaceutical & Specialty Synthesis

While its primary role is in colorants, the reactive handles on PCOSA make it a candidate for other areas of organic synthesis.<sup>[1][2]</sup> The sulfonamide functional group (-SO<sub>2</sub>NH<sub>2</sub>) is a privileged scaffold in medicinal chemistry, found in numerous antibacterial, diuretic, and anticonvulsant drugs.<sup>[12][13]</sup>

Conceptual Pathway: The sulfonic acid group of PCOSA can be converted to a more reactive sulfonyl chloride (-SO<sub>2</sub>Cl) using reagents like thionyl chloride (SOCl<sub>2</sub>) or phosphorus pentachloride (PCl<sub>5</sub>). This sulfonyl chloride can then react with various primary or secondary amines to form a library of novel sulfonamide derivatives.



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Caption: Conceptual workflow for sulfonamide synthesis from PCOSA.

This avenue represents a significant opportunity for drug discovery programs, allowing for the creation of novel compounds built upon the cresidine scaffold.

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